

Methyl 4-chlorobutyrate: A Comprehensive Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: **Methyl 4-chlorobutyrate**

Cat. No.: **B147174**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the hazards and essential safety precautions for the handling and use of **Methyl 4-chlorobutyrate** (CAS No. 3153-37-5). The information is intended to support safe laboratory practices for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

Methyl 4-chlorobutyrate is a colorless to pale yellow liquid with a mild, ester-like odor.^[1] It is primarily used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] A summary of its key physical and chemical properties is provided in the table below for easy reference.

| Property | Value |
|--------------------------------|--|
| Molecular Formula | C ₅ H ₉ ClO ₂ [1] [2] |
| Molecular Weight | 136.58 g/mol [1] [2] |
| Appearance | Colorless to pale yellow liquid [1] |
| Odor | Mild, ester-like [1] |
| Boiling Point | 174–176 °C (345–349 °F) at 760 mmHg [1] [3] |
| Flash Point | 59-62 °C (138.2-144 °F) (closed cup) [1] [3] [4] |
| Density | 1.12 g/cm ³ at 20 °C [1] [4] |
| Solubility in Water | Slightly soluble (<1 g/L at 20 °C, estimated) [1] |
| Solubility in Organic Solvents | Miscible with ethanol, ether, and acetone [1] |

Hazard Identification and Classification

Methyl 4-chlorobutyrate is classified as a hazardous substance. The following table summarizes its GHS classification.

| Hazard Class | Category |
|--|---|
| Flammable Liquids | Category 3 / Category 4 [1] [2] [3] |
| Skin Corrosion/Irritation | Category 2 [1] [2] [3] |
| Serious Eye Damage/Eye Irritation | Category 2A / Category 2 [1] [2] [3] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 (Respiratory tract irritation) [1] [2] [3] |
| Acute Toxicity, Oral | Category 4 [1] |

Hazard Pictograms:

- GHS02: Flame (Flammable)[\[2\]](#)

- GHS07: Exclamation Mark (Irritant, Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant)[2]

Signal Word: Warning[2][3]

Hazard Statements:

- H226: Flammable liquid and vapor.[2][3][5][6]
- H315: Causes skin irritation.[2][3][5][6]
- H319: Causes serious eye irritation.[2][3][5][6]
- H335: May cause respiratory irritation.[2][3][5][6]
- H302: Harmful if swallowed.[1]

Toxicological Information

The toxicological properties of **Methyl 4-chlorobutyrate** have not been fully investigated.[3]

The available data, largely based on estimations from similar compounds, are presented below.

| Toxicity Endpoint | Value | Species |
|-------------------|----------------------------|---------|
| LD50 (Oral) | >2000 mg/kg (estimated)[1] | Rat |
| LD50 (Dermal) | Not available | |
| LC50 (Inhalation) | Not available | |

Key Toxicological Effects:

- Skin Irritation: Causes moderate skin irritation.[1]
- Eye Irritation: Causes moderate to serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][2]
- Sensitization: Not expected to be a skin sensitizer.[1]

- Carcinogenicity: Not listed by IARC, ACGIH, NTP, or OSHA.[1]

Experimental Safety Protocols

Safe Handling Protocol

This protocol outlines the essential steps for safely handling **Methyl 4-chlorobutyrate** in a laboratory setting.

1. Engineering Controls:

- All work with **Methyl 4-chlorobutyrate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][7]
- Use explosion-proof electrical and ventilating equipment.[7][8]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1][3]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile gloves. Inspect gloves for any signs of degradation or puncture before use.[1][2]
- Skin and Body Protection: Wear a flame-retardant lab coat and appropriate protective clothing to prevent skin contact.[2][3]
- Respiratory Protection: If working outside of a fume hood or if exposure limits are likely to be exceeded, use a NIOSH/MSHA-approved respirator with organic vapor cartridges.[1][3]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2][7]
- Do not breathe vapors or mists.[3][5]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[2][3][5][8]
- Use only non-sparking tools.[7][8]
- Take precautionary measures against static discharge. Ground and bond containers when transferring material.[5][8]
- Keep containers tightly closed when not in use.[2][5][8]
- Wash hands thoroughly after handling.[2][3]

Emergency Procedures

1. In Case of Skin Contact:

- Immediately remove all contaminated clothing.[5][8]
- Wash the affected area with plenty of soap and water for at least 15 minutes.[1][2]
- Seek medical attention if irritation persists.[1][2]

2. In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1][2][3]
- Remove contact lenses if present and easy to do. Continue rinsing.[2][5]
- Seek immediate medical attention.[1][2]

3. In Case of Inhalation:

- Move the victim to fresh air and keep them in a position comfortable for breathing.[1][2]
- If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[2][7]
- Seek immediate medical attention.[1][2]

4. In Case of Ingestion:

- Do NOT induce vomiting.[1]
- Rinse the mouth with water.[2]
- Seek immediate medical attention.[1][3]

5. In Case of a Spill:

- Remove all sources of ignition.[3][7]
- Evacuate personnel from the area.
- Ventilate the area.
- Wear appropriate PPE as described in section 4.1.
- Absorb the spill with an inert material such as sand, silica gel, or universal binder.[3][7]
- Collect the absorbed material into a suitable, closed container for disposal.[3][7]
- Do not allow the chemical to enter drains or waterways.[3]

Storage and Disposal

Storage:

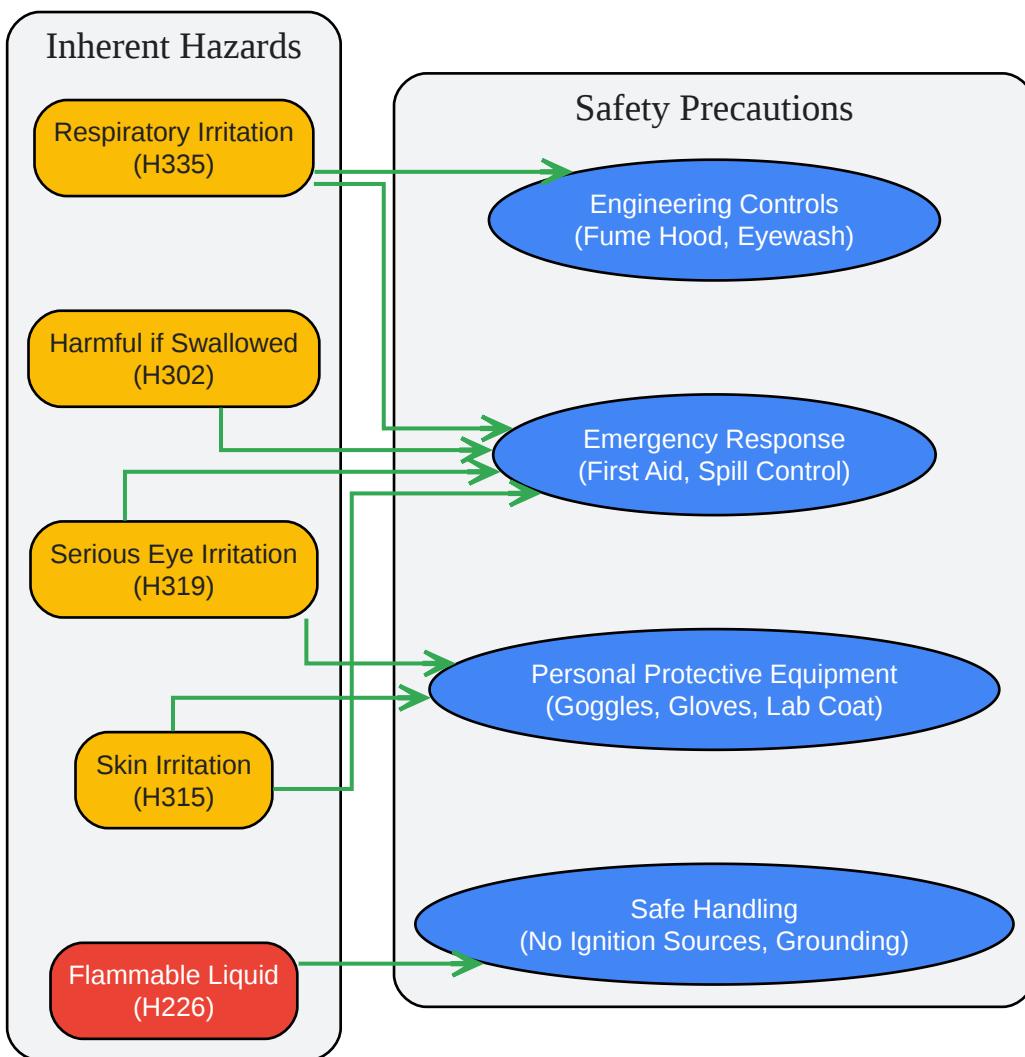
- Store in a cool, dry, and well-ventilated area.[1][2]
- Keep containers tightly closed.[2][5][8]
- Store away from heat, sparks, open flames, and other ignition sources.[2][3][5][8]
- Store in a flammable liquids storage cabinet.
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[1][3]

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Contaminated packaging should be treated as the product itself.

Hazard-Precaution Relationship Diagram

The following diagram illustrates the logical flow from the inherent hazards of **Methyl 4-chlorobutyrate** to the necessary safety precautions.



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Caption: Relationship between hazards and safety precautions.

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